

Technical Guide: Physical Properties of 3-(Benzyl)propyl Bromide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Benzyl 3-bromopropyl ether*

Cat. No.: *B108114*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

3-(Benzyl)propyl bromide, with the CAS number 54314-84-0, is a valuable reagent in organic synthesis, particularly in the development of pharmaceutical compounds and other complex molecules. Its bifunctional nature, possessing both a benzyl ether and a propyl bromide moiety, allows for its use as a versatile building block in various synthetic strategies. This technical guide provides a comprehensive overview of the physical properties of 3-(Benzyl)propyl bromide, detailed experimental protocols for its synthesis, and a visual representation of the synthetic workflow.

Core Physical Properties

The physical characteristics of 3-(Benzyl)propyl bromide are crucial for its handling, storage, and application in experimental settings. The following table summarizes its key physical properties.

| Property | Value | Source(s) |
|---------------------------------------|---|---|
| CAS Number | 54314-84-0 | [1] [2] |
| Chemical Formula | <chem>C10H13BrO</chem> | [1] [2] |
| Molecular Weight | 229.11 g/mol | [3] |
| Appearance | Clear colorless to light yellow liquid | [4] |
| Boiling Point | 130-132 °C at 8 mmHg 141 °C at 14 mmHg | [3] [4] [5] |
| Density | 1.298 g/mL at 25 °C | [3] [5] |
| Refractive Index (n ²⁰ /D) | 1.531 | [3] [5] |
| Solubility | Slightly soluble in water. | [3] [5] |

Experimental Protocols

A common method for the synthesis of 3-(Benzylxy)propyl bromide involves the benzylation of 3-bromo-1-propanol. The following is a representative experimental protocol.

Objective: To synthesize 3-(Benzylxy)propyl bromide from 3-bromo-1-propanol and benzyl bromide.

Materials:

- 3-bromo-1-propanol
- Benzyl bromide
- Sodium hydride (NaH)
- Anhydrous Dimethylformamide (DMF)
- Diethyl ether
- Saturated aqueous sodium bicarbonate solution

- Brine (saturated aqueous sodium chloride solution)
- Anhydrous magnesium sulfate (MgSO_4)
- Round-bottom flask
- Magnetic stirrer
- Dropping funnel
- Ice bath
- Separatory funnel
- Rotary evaporator

Procedure:

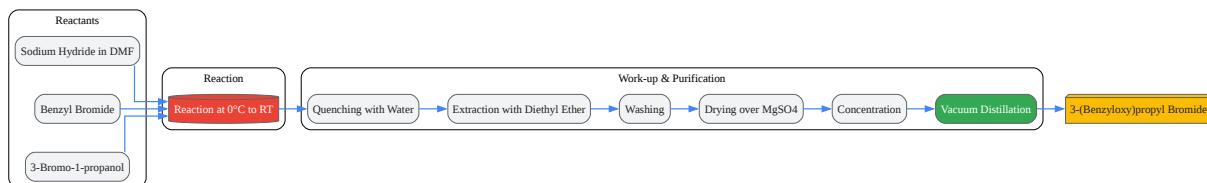
- **Reaction Setup:** A flame-dried round-bottom flask equipped with a magnetic stirrer is charged with a dispersion of sodium hydride (1.2 equivalents) in anhydrous DMF under an inert atmosphere (e.g., nitrogen or argon).
- **Addition of Alcohol:** The flask is cooled in an ice bath, and a solution of 3-bromo-1-propanol (1.0 equivalent) in anhydrous DMF is added dropwise via a dropping funnel. The mixture is stirred at 0 °C for 30 minutes.
- **Addition of Benzylation Agent:** Benzyl bromide (1.1 equivalents) is then added dropwise to the reaction mixture at 0 °C. The reaction is allowed to warm to room temperature and stirred overnight.
- **Work-up:** The reaction is carefully quenched by the slow addition of water. The mixture is then transferred to a separatory funnel and extracted with diethyl ether.
- **Washing:** The combined organic layers are washed successively with water, saturated aqueous sodium bicarbonate solution, and brine.
- **Drying and Concentration:** The organic layer is dried over anhydrous magnesium sulfate, filtered, and the solvent is removed under reduced pressure using a rotary evaporator to

yield the crude product.

- Purification: The crude 3-(Benzyl)propyl bromide can be further purified by vacuum distillation to obtain the final product as a clear liquid.

Synthesis Workflow

The following diagram illustrates the key steps in the synthesis of 3-(Benzyl)propyl bromide.



[Click to download full resolution via product page](#)

Caption: Synthesis of 3-(Benzyl)propyl bromide.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. pschemicals.com [pschemicals.com]

- 2. Benzyl 3-Bromopropyl Ether | C10H13BrO | CID 2776064 - PubChem
[pubchem.ncbi.nlm.nih.gov]
- 3. BENZYL 3-BROMOPROPYL ETHER Nine Chongqing Chemdad Co. , Ltd
[chemdad.com]
- 4. Benzyl 3-Bromopropyl Ether | CymitQuimica [cymitquimica.com]
- 5. BENZYL 3-BROMOPROPYL ETHER | 54314-84-0 [chemicalbook.com]
- To cite this document: BenchChem. [Technical Guide: Physical Properties of 3-(Benzyl)propyl Bromide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b108114#physical-properties-of-3-benzylpropyl-bromide]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com